

N-Methyl-n-propylaniline molecular structure and weight

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Compound of Interest

Compound Name: *N-Methyl-n-propylaniline*

Cat. No.: B14083963

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Molecular Structure and Properties

N-Methyl-n-propylaniline is an aromatic organic compound with the chemical formula $C_{10}H_{15}N$.^{[1][2]} Its structure consists of a benzene ring bonded to a nitrogen atom, which is further substituted with a methyl group and an n-propyl group.

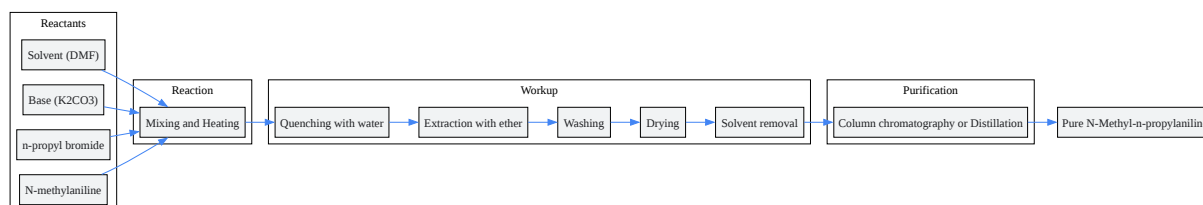
Quantitative Data Summary

While specific experimental values for some physical properties of **N-Methyl-n-propylaniline** are not readily available in all public sources, the table below summarizes the known and computed data for the compound with CAS number 13395-54-5.^[1] For comparative purposes, data for the related compound N-propylaniline is also included.

Property	N-Methyl-n-propylaniline	N-Propylaniline
Molecular Formula	C ₁₀ H ₁₅ N	C ₉ H ₁₃ N
Molecular Weight	149.23 g/mol [1]	135.21 g/mol [3]
CAS Number	13395-54-5[1]	622-80-0[3]
Boiling Point	Not available	221.1 °C at 760 mmHg[3]
Melting Point	Not available	-6.87 °C (estimate)[3]
Density	Not available	0.952 g/cm ³ [3]
Flash Point	Not available	86.8 °C[3]
Refractive Index	Not available	1.548[3]

Molecular Visualization

The molecular structure of **N-Methyl-n-propylaniline** is depicted in the following diagram:



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References

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